

Safe Disposal of AVN-492: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: AVN-492

Cat. No.: B605705

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This document provides essential guidance on the proper disposal procedures for **AVN-492**, a potent and highly selective 5-HT6R antagonist used in research. Adherence to these guidelines is crucial for maintaining laboratory safety and environmental protection.

Disposal and Decontamination Procedures

The primary source of disposal information for **AVN-492** is its Safety Data Sheet (SDS). The SDS indicates that specific disposal methods are dependent on the quantity of the waste material.

Waste Type	Disposal Recommendation
Small Quantities of AVN-492	Can be disposed of with household waste.
Uncleaned Packaging	Disposal must be conducted in accordance with official regulations.

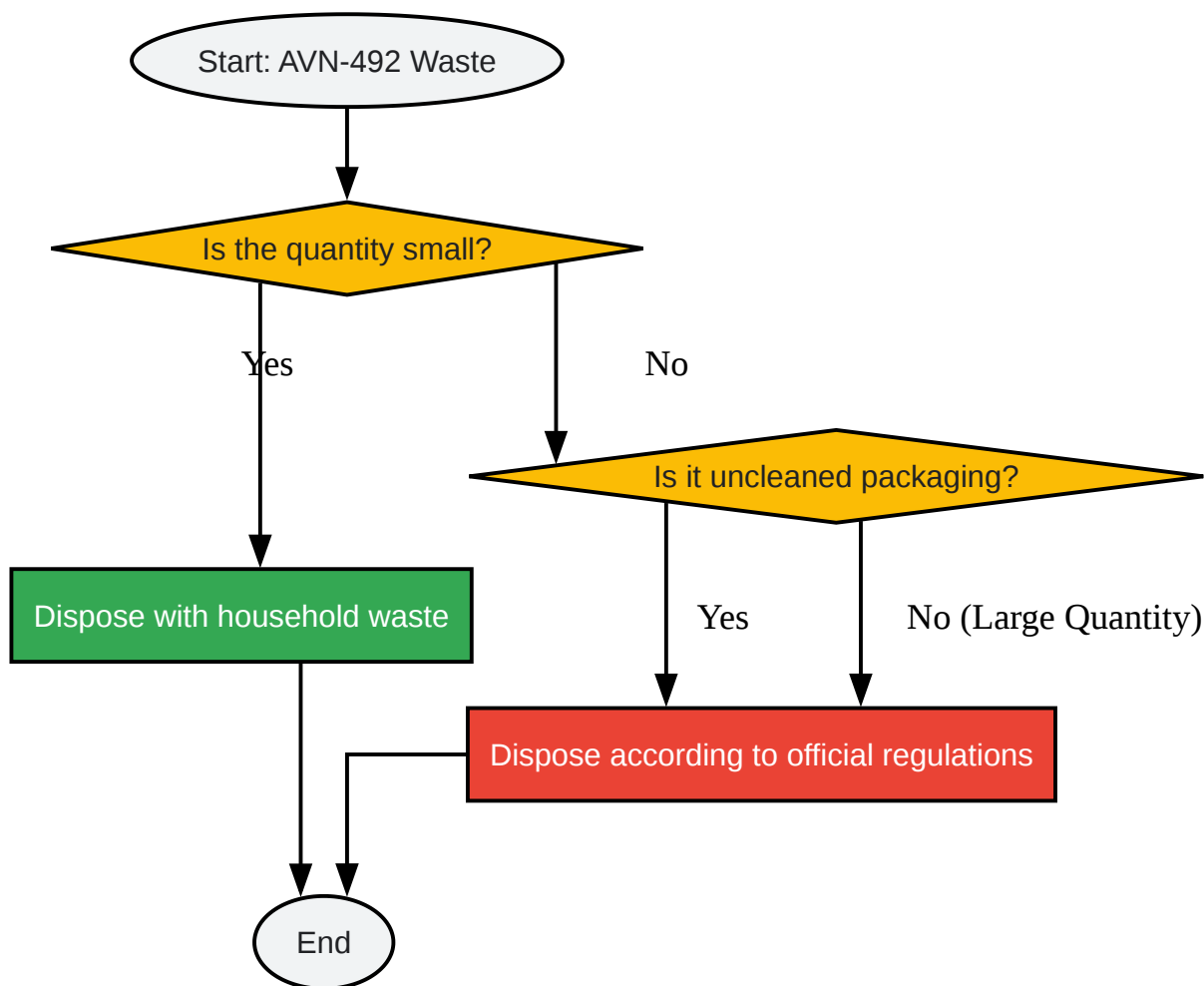
Environmental Precautions: It is imperative to prevent **AVN-492** from entering sewers or surface and ground water systems.

Experimental Protocols

Currently, there are no publicly available, specific experimental protocols for the neutralization or deactivation of **AVN-492** prior to disposal. The recommended procedure is to follow the guidance provided in the Safety Data Sheet.

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **AVN-492**.



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AVN-492 Disposal Decision Flowchart

Safety and Handling Information

While no special measures are required for handling small quantities of **AVN-492**, standard laboratory practices should always be observed. This includes wearing appropriate personal protective equipment (PPE) such as gloves and safety glasses. In case of accidental contact, follow these first aid measures:

- Inhalation: Move to fresh air and consult a doctor if complaints arise.
- Skin Contact: The product is generally not irritating to the skin.
- Eye Contact: Rinse the opened eye for several minutes under running water.
- Swallowing: If symptoms persist, consult a doctor.

No specific immediate medical attention or special treatment is noted as necessary.

This guidance is intended for researchers, scientists, and drug development professionals. Always consult the most current Safety Data Sheet for **AVN-492** and local regulations before proceeding with any disposal.

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